

Essential Safety and Operational Guide for 5,6-Dihydro-6-methyluracil

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5,6-Dihydro-6-methyluracil

Cat. No.: B1219518

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This guide provides immediate safety and logistical information for handling **5,6-Dihydro-6-methyluracil** in a laboratory setting. The information is targeted towards researchers, scientists, and professionals in drug development to ensure safe handling, storage, and disposal of this compound.

Disclaimer: A specific Safety Data Sheet (SDS) for **5,6-Dihydro-6-methyluracil** is not readily available. The information presented here is based on the SDS for the closely related compound, 5,6-Dihydro-5-methyluracil, and general guidelines for handling non-hazardous solid chemicals. It is crucial to handle this compound with care, assuming it may have potential hazards until comprehensively tested.

I. Physical and Chemical Properties

Limited quantitative data is available for **5,6-Dihydro-6-methyluracil**. The following table summarizes the known physical and chemical properties.

Property	Value	Source
Molecular Formula	C ₅ H ₈ N ₂ O ₂	Cheméo[1]
Molecular Weight	128.13 g/mol	Cheméo[1]
Normal Melting Point (Tfus)	534.15 K	Cheméo[1]
Standard solid enthalpy of combustion (ΔcH°solid)	-2580.8 kJ/mol	Cheméo[1]
Enthalpy of fusion at standard conditions (ΔfusH°)	27.6 kJ/mol	Cheméo[1]

II. Personal Protective Equipment (PPE)

While 5,6-Dihydro-5-methyluracil is not classified as hazardous, it is recommended to use standard laboratory PPE to minimize exposure.[2]

Protection Type	Specification	Rationale
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles.	To protect against accidental splashes of solutions or fine dust particles.
Skin Protection	Nitrile rubber gloves and a standard laboratory coat.	To prevent direct skin contact with the chemical.
Respiratory Protection	Not generally required if handled in a well-ventilated area. A dust mask may be used if creating dust.	To avoid inhalation of fine particles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	To protect hands from direct contact.

III. Operational Plan: Handling and Storage

Handling:

- Handle in a well-ventilated area, preferably in a chemical fume hood, to minimize dust inhalation.
- Avoid generating dust when transferring the solid.
- Wash hands thoroughly after handling.
- Avoid contact with skin, eyes, and clothing.[\[2\]](#)

Storage:

- Store in a tightly closed container.
- Keep in a cool, dry, and well-ventilated place.[\[2\]](#)
- Incompatible materials: Strong oxidizing agents.[\[2\]](#)

IV. Disposal Plan

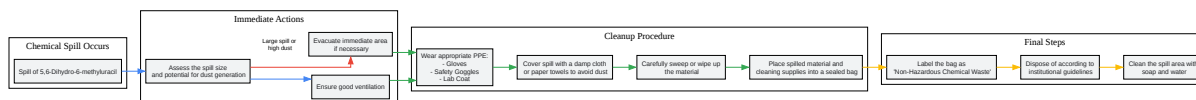
As 5,6-Dihydro-5-methyluracil is not classified as a hazardous waste, disposal should follow institutional and local regulations for non-hazardous chemical waste.[\[2\]](#)

Step-by-Step Disposal Procedure:

- Collection: Collect waste **5,6-Dihydro-6-methyluracil** and any contaminated disposable materials (e.g., weighing paper, gloves) in a designated, sealed, and clearly labeled waste container.
- Labeling: Label the waste container with the chemical name and indicate that it is "Non-Hazardous Waste."
- Storage: Store the waste container in a designated waste accumulation area.
- Disposal: Dispose of the waste through your institution's chemical waste program. Do not dispose of it in the regular trash or down the drain unless explicitly permitted by your institution's environmental health and safety office.

V. Emergency Procedures: Spill and Exposure

Chemical Spill Workflow



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Caption: Workflow for handling a spill of **5,6-Dihydro-6-methyluracil**.

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention if irritation develops.[2]
- Skin Contact: Wash off with soap and plenty of water. Remove contaminated clothing and wash it before reuse. Get medical attention if symptoms occur.[2]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention if symptoms occur.[2]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[3]

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References

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Address: 3281 E Guasti Rd

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